

# Disodium Sebacate and its Derivatives: A Sustainable Alternative to Phthalate Plasticizers

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

The pervasive use of phthalate plasticizers in a vast array of polymer-based products, including medical devices and drug delivery systems, has come under increasing scrutiny due to their adverse health and environmental impacts. Phthalates have been linked to endocrine disruption and other toxicological effects. This has spurred the search for safer, more sustainable alternatives. Among the promising candidates are sebacate-based plasticizers, derived from the renewable resource, sebacic acid. While the user query specified **disodium sebacate**, it is important to note that **disodium sebacate** is the sodium salt of sebacic acid and is primarily used as a corrosion inhibitor or a stabilizer.[1][2] The effective plasticizing agents are the esters of sebacic acid, such as dibutyl sebacate (DBS) and dioctyl sebacate (DOS).[3] [4] This guide provides an objective, data-driven comparison of the performance of sebacate plasticizers, represented here by dibutyl sebacate (DBS), with conventional phthalate plasticizers like di(2-ethylhexyl) phthalate (DEHP) and di(2-ethylhexyl) terephthalate (DEHT).

#### **Comparative Performance Data**

The following tables summarize the key performance indicators of DBS in comparison to DEHP and DEHT in polyvinyl chloride (PVC), a commonly used polymer in medical and pharmaceutical applications.

#### **Table 1: Mechanical Properties of Plasticized PVC**



Property	PVC with DBS	PVC with DEHP	PVC with DEHT	Test Method
Tensile Strength (MPa)	15.7[5][6]	18.4[5]	19.1[5]	ISO 527-2
Elongation at Break (%)	350[5][6]	~250[5]	~250[5]	ISO 527-2
Shore A Hardness	80.2[5][6]	87.0[5]	92.2[5]	ISO 868

Data presented is for PVC formulations with comparable plasticizer content.

**Table 2: Plasticizing Efficiency** 

Property	Unplasticized PVC	PVC with DBS	PVC with DEHP	Test Method
Glass Transition Temp. (Tg) (°C)	~87[7]	~ -25 to -35	~ -37	DSC

Note: The Tg of plasticized PVC can vary depending on the concentration of the plasticizer. The values presented are indicative of the plasticizing effect at typical concentrations (e.g., 50 parts per hundred of resin - phr).[8][9]

**Table 3: Migration Resistance** 

Property	PVC with DBS	PVC with DEHP	PVC with DEHT	Test Method
Plasticizer Migration (%) after 28 days	12.78[5][6]	Higher than DBS	Higher than DBS	EN ISO 177:2017

#### **Table 4: Thermal Stability**



Property	PVC with Sebacate Ester	PVC with DEHP	Test Method
Onset of Decomposition (°C)	Generally higher than DEHP-plasticized PVC	~250-320[10]	TGA

Note: The thermal stability of plasticized PVC is influenced by the specific plasticizer and its interaction with the polymer matrix. While direct comparative TGA curves are not readily available in a single study, literature suggests that sebacate esters can offer improved thermal stability.

**Table 5: Biodegradability** 

Property	Sebacate Esters (e.g., DBS)	Phthalate Esters (e.g., DEHP)	Test Method
Ready Biodegradability	Readily biodegradable	Readily biodegradable under specific conditions	OECD 301 Series
% Biodegradation (28 days)	>60% (fulfills "readily biodegradable" criteria)	82% (in a specific study with adapted microorganisms)[11]	OECD 301B

Note: While DEHP can be biodegraded, its classification as "readily biodegradable" can be inconsistent across studies and may require acclimatized microorganisms.[8] Sebacates, being derived from a naturally occurring fatty acid, are generally considered to have a better biodegradability profile.[5]

#### **Experimental Protocols**

Detailed methodologies for the key experiments cited above are provided below to enable researchers to replicate and validate these findings.

#### **Determination of Mechanical Properties**

Tensile Strength and Elongation at Break (ISO 527-2):



- Sample Preparation: Dumbbell-shaped specimens are prepared from the plasticized PVC sheets.
- Test Procedure: The specimens are mounted in a universal testing machine and subjected to a constant rate of extension until they fracture. The force and elongation are continuously recorded.
- Data Analysis: Tensile strength is calculated as the maximum stress applied before rupture, and elongation at break is the percentage increase in length at the point of rupture.
- Shore A Hardness (ISO 868):
  - Sample Preparation: A flat specimen with a minimum thickness of 4 mm is used.
  - Test Procedure: A Shore A durometer is pressed firmly against the specimen, and the hardness value is read from the scale within one second of firm contact.
  - Data Analysis: The median of at least five measurements taken at different positions on the specimen is reported as the Shore A hardness.

## Differential Scanning Calorimetry (DSC) for Glass Transition Temperature (Tg)

- Sample Preparation: A small sample (5-10 mg) of the plasticized PVC is hermetically sealed in an aluminum pan.
- Test Procedure: The sample is subjected to a controlled temperature program in a DSC instrument, typically involving a heating-cooling-heating cycle to erase the thermal history. A common heating rate is 10 °C/min under a nitrogen atmosphere.
- Data Analysis: The glass transition temperature (Tg) is determined from the midpoint of the step change in the heat flow curve during the second heating scan.

#### Thermogravimetric Analysis (TGA) for Thermal Stability

 Sample Preparation: A small sample (10-20 mg) of the plasticized PVC is placed in a TGA pan.



- Test Procedure: The sample is heated at a constant rate (e.g., 10 or 20 °C/min) in a controlled atmosphere (typically nitrogen or air). The weight of the sample is continuously monitored as a function of temperature.
- Data Analysis: The onset of decomposition temperature is determined from the TGA curve,
   representing the temperature at which significant weight loss begins.

#### **Plasticizer Migration Test (EN ISO 177:2017)**

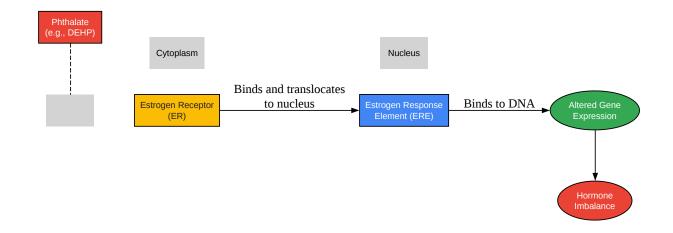
- Sample Preparation: Circular or square specimens of the plasticized PVC with known weight and dimensions are prepared.
- Test Procedure: The specimens are immersed in a specific test medium (e.g., activated carbon) and placed in an oven at a specified temperature (e.g., 70 °C) for a defined period (e.g., up to 28 days).
- Data Analysis: The specimens are removed at intervals, cleaned, and reweighed. The percentage of plasticizer migration is calculated as the weight loss of the specimen.

## Ready Biodegradability Test (OECD 301F - Manometric Respirometry Test)

- Test Setup: The test substance is incubated in a mineral medium with a microbial inoculum (e.g., from a sewage treatment plant) in a closed flask at a constant temperature.
- Test Procedure: The consumption of oxygen by the microorganisms as they biodegrade the test substance is measured over 28 days.
- Data Analysis: The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches at least 60% biodegradation within a 10-day window during the 28-day test.[12]

# Mandatory Visualizations Phthalate-Induced Endocrine Disruption Signaling Pathway



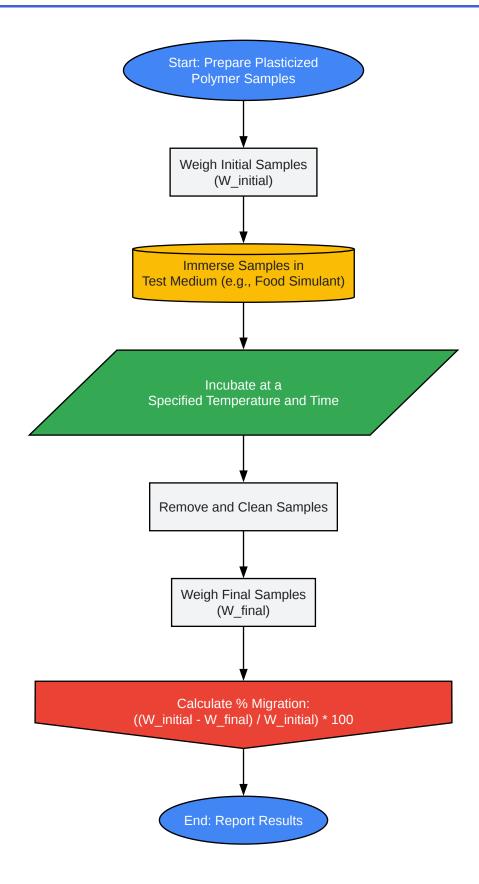


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Caption: Phthalate signaling pathway leading to endocrine disruption.

## **Experimental Workflow for Plasticizer Migration Testing**





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